

Performance Comparison of C-Peptide ELISA Kits

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Compound of Interest

Compound Name:	CP102
CAS No.:	126055-13-8
Cat. No.:	B160784

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The following table summarizes the quantitative performance data for a selection of commercially available Human C-Peptide ELISA kits. These kits are based on the sandwich ELISA principle, where the C-Peptide in the sample is captured by a pre-coated antibody and then detected by a second, enzyme-conjugated antibody.^{[4][5][6]}

Feature	Kit A (Invitrogen)	Kit B (Abcam)	Kit C (Calbiotech)	Kit D (Merckodia)	Kit E (Eagle Bioscience s)
Product Code	BMS2191-2	ab260064	CP179S	10-1136-01	CPE31-K01
Assay Range	23–1,500 pg/mL[4]	0.7 - 1.9 ng/mL	0.2–10 ng/mL[2]	Varies by calibrator	Varies by standard
Sensitivity	2.9 pg/mL[4]	1.45 pg/mL[7]	0.2 ng/mL[2]	Not specified	Not specified
Sample Type(s)	Serum, Plasma, Urine, Cell Culture Supernatant[4]	Serum, Plasma, Urine, Cell Culture Media[7]	Serum	Serum, Plasma, Urine[6]	Serum, EDTA- Plasma[5]
Sample Volume	50 µL[4]	Not specified	50 µL[2]	25 µL[6]	50 µL (for duplicate)[5]
Assay Time	4 hours[4]	90 minutes[7]	Not specified	~2 hours	Not specified
Intra-assay CV	<6%[4]	Not specified	Not specified	Not specified	Not specified
Inter-assay CV	<10%[4]	Not specified	Not specified	Not specified	Not specified
Detection Method	Colorimetric[4]	Colorimetric[8]	Colorimetric	Colorimetric[6]	Colorimetric[5]
Species Reactivity	Human[4]	Human[7]	Human[2]	Human[6]	Human[5]

Experimental Protocols

The following is a generalized protocol for a typical sandwich ELISA for C-Peptide quantification. For precise details, always refer to the manufacturer's manual provided with the specific kit.

Principle of the Method

The sandwich ELISA method involves the following key steps:

- A microplate is pre-coated with a monoclonal antibody specific to human C-Peptide.[4][6]
- Standards, controls, and samples are added to the wells, and the C-Peptide present binds to the immobilized antibody.[4]
- After a washing step, a second biotin-conjugated or horseradish peroxidase (HRP)-conjugated antibody that recognizes a different epitope on the C-Peptide is added, forming a "sandwich" complex.[4][5]
- If a biotinylated detection antibody is used, an enzyme-conjugate like Streptavidin-HRP is added in a subsequent step.
- Following another wash to remove unbound reagents, a substrate solution (e.g., TMB) is added, which reacts with the HRP to produce a color change.[6]
- The reaction is stopped, and the intensity of the color, which is proportional to the amount of C-Peptide, is measured using a microplate reader at a specific wavelength (e.g., 450 nm).[4]

Reagent Preparation

- **Wash Buffer:** Dilute the concentrated wash buffer with deionized water to the working concentration as specified in the kit manual.
- **Standards and Controls:** Reconstitute lyophilized standards and controls with the provided diluent to create a standard curve and for quality control.
- **Samples:** Collect blood samples (serum or plasma) according to standard procedures.[5][6] If necessary, dilute samples with the provided sample diluent.

Assay Procedure

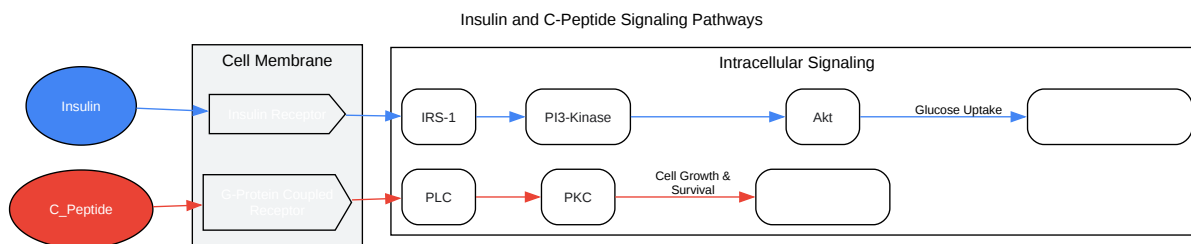
- **Add Reagents:** Pipette standards, controls, and samples into the appropriate wells of the microplate.[6]

- Incubation 1: Add the detection antibody to each well. Cover the plate and incubate for the specified time and temperature (e.g., 1 hour at room temperature).[6]
- Wash: Aspirate the contents of the wells and wash the plate multiple times with the prepared wash buffer.[6]
- Add Conjugate (if applicable) and Substrate: Add the enzyme conjugate (e.g., Streptavidin-HRP) and incubate. After another wash step, add the substrate solution to each well and incubate in the dark.
- Stop Reaction: Add the stop solution to each well to terminate the color development.
- Read Plate: Measure the absorbance of each well using a microplate reader at the recommended wavelength.
- Data Analysis: Generate a standard curve by plotting the absorbance of the standards against their known concentrations. Use the standard curve to determine the concentration of C-Peptide in the samples.

Mandatory Visualizations

C-Peptide and Insulin Signaling Pathway

C-Peptide is cleaved from proinsulin during the synthesis of insulin.[1] While not binding to the insulin receptor, C-peptide can activate several intracellular signaling pathways, some of which intersect with the insulin signaling cascade.[9][10] These pathways can influence cellular functions such as proliferation, growth, and survival.[9]



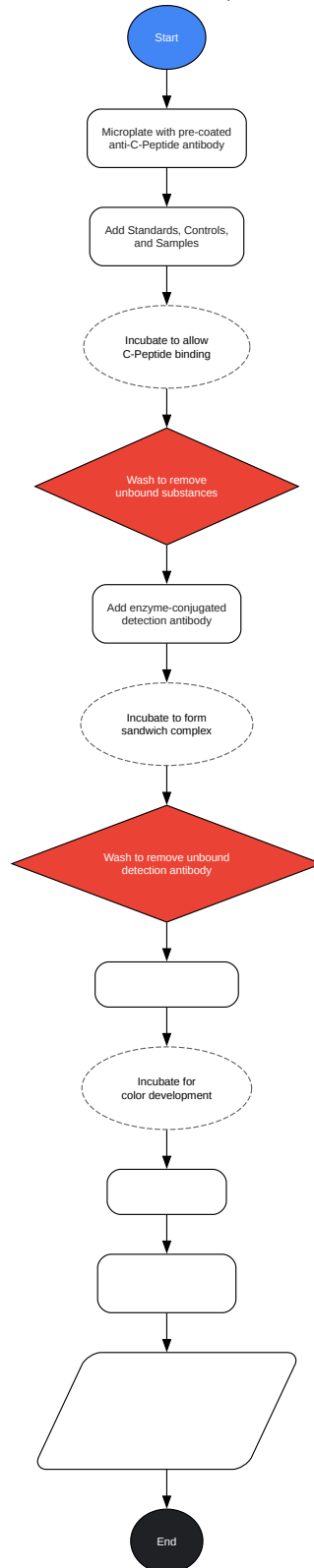
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Caption: Insulin and C-Peptide signaling pathways.

Sandwich ELISA Experimental Workflow

The following diagram illustrates the sequential steps of a typical sandwich ELISA for C-Peptide detection.

Sandwich ELISA Workflow for C-Peptide Detection



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Caption: Workflow of a sandwich ELISA.

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References

- [1. C-peptide - Wikipedia \[en.wikipedia.org\]](#)
- [2. calbiotech.com \[calbiotech.com\]](#)
- [3. biocompare.com \[biocompare.com\]](#)
- [4. Human C-Peptide ELISA Kit \(BMS2191-2\) - Invitrogen \[thermofisher.com\]](#)
- [5. eaglebio.com \[eaglebio.com\]](#)
- [6. diagenics.co.uk \[diagenics.co.uk\]](#)
- [7. Human C-Peptide ELISA Kit \(ab260064\) | Abcam \[abcam.com\]](#)
- [8. C-Peptide ELISA Kit \(ab178641\) | Abcam \[abcam.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Intracellular Signalling by C-Peptide - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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